

RG7800 Clinical Trial Discontinuation: A Technical Overview

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Compound of Interest

Compound Name: RG7800

Cat. No.: B610458

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For Researchers, Scientists, and Drug Development Professionals

This technical support guide provides a comprehensive overview of the reasons behind the discontinuation of the **RG7800** clinical trial for Spinal Muscular Atrophy (SMA). The information is presented in a question-and-answer format to directly address potential inquiries from the scientific community.

Frequently Asked Questions (FAQs)

Q1: What was the primary reason for the discontinuation of the **RG7800** clinical trial?

The clinical development of **RG7800** was halted due to safety concerns that emerged from long-term preclinical toxicology studies.^[1] Specifically, irreversible adverse effects on the retina were observed in cynomolgus monkeys undergoing chronic toxicity evaluation.^[2] These findings led to the suspension of dosing in the Phase 2 "MOONFISH" trial in April 2015 as a precautionary measure.^{[3][4]}

Q2: Were any adverse effects observed in human participants of the **RG7800** trial?

No, an internal review of safety data from all patients involved in the MOONFISH trial did not identify any safety issues, including the ocular findings seen in the animal studies.[3] The adverse effects in the animal model were observed at **RG7800** concentrations higher than those administered to human participants.

Q3: What was the mechanism of action for **RG7800**?

RG7800 is an orally available, selective small molecule designed to modify the splicing of the Survival of Motor Neuron 2 (SMN2) pre-messenger RNA (pre-mRNA). In individuals with SMA, the SMN1 gene is mutated or deleted, leading to a deficiency of SMN protein. The SMN2 gene produces only a small amount of functional SMN protein due to the exclusion of exon 7 during splicing. **RG7800** was developed to promote the inclusion of exon 7 in the SMN2 mRNA, thereby increasing the production of full-length, functional SMN protein.

Q4: What were the key findings from the clinical trials before discontinuation?

The clinical trials of **RG7800** showed promising initial results. In a Phase 1 study with healthy volunteers, **RG7800** was well-tolerated and demonstrated a dose-dependent increase in the ratio of full-length SMN2 mRNA to SMN2 mRNA lacking exon 7, indicating proof of mechanism. In the subsequent Phase 1b/2a MOONFISH trial involving SMA patients, oral administration of **RG7800** led to a dose-dependent increase of full-length SMN2 mRNA and up to a two-fold increase in SMN protein levels in the blood.

Quantitative Data Summary

The following table summarizes the key quantitative outcomes from the **RG7800** clinical trials.

Metric	Population	Result	Reference
Full-Length SMN2 mRNA	Healthy Adults	Dose- and exposure-dependent increase.	
SMN Protein Levels	SMA Patients	Up to a two-fold increase after 12 weeks of treatment.	
Safety in Humans	Healthy Adults & SMA Patients	Well-tolerated with no serious adverse events reported.	

Experimental Protocols

Phase 1a Clinical Trial in Healthy Volunteers

- Study Design: A single-ascending dose, placebo-controlled, double-blinded study.
- Participants: 48 healthy male volunteers.
- Objectives: To assess the safety, tolerability, pharmacokinetics, and pharmacodynamics of **RG7800**.
- Primary Endpoints: Safety and pharmacokinetics of **RG7800**.
- Pharmacodynamic Endpoint: Measurement of the ratio of full-length SMN2 mRNA to SMN2 mRNA without exon 7 (SMN Δ 7) to demonstrate proof of mechanism.

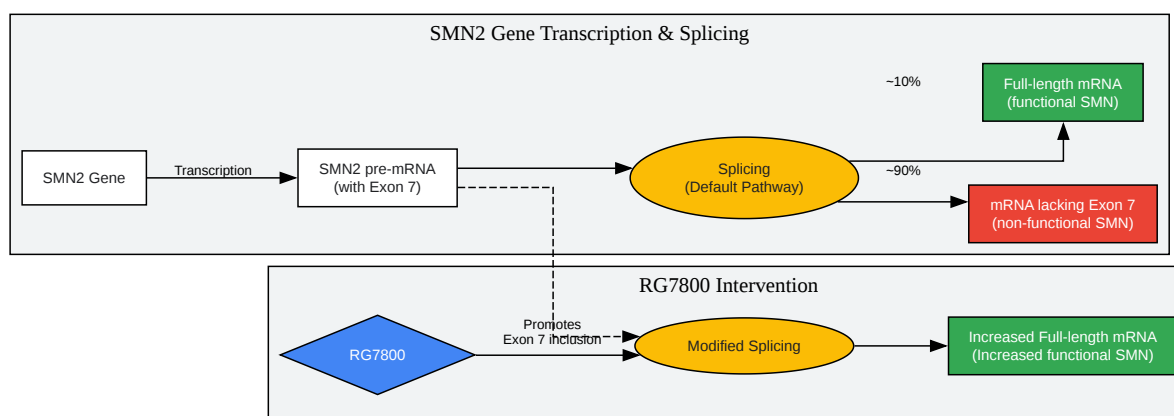
Phase 1b/2a "MOONFISH" Clinical Trial in SMA Patients

- Study Design: A placebo-controlled, randomized, multiple-dose study.
- Participants: Approximately 48 adult and pediatric patients with SMA.
- Duration: 12 weeks.
- Objectives: To investigate the safety and tolerability of **RG7800**, measure its concentration in the body over time (pharmacokinetics), and evaluate its effect on SMN2 mRNA splicing and

SMN protein production.

Visualizations

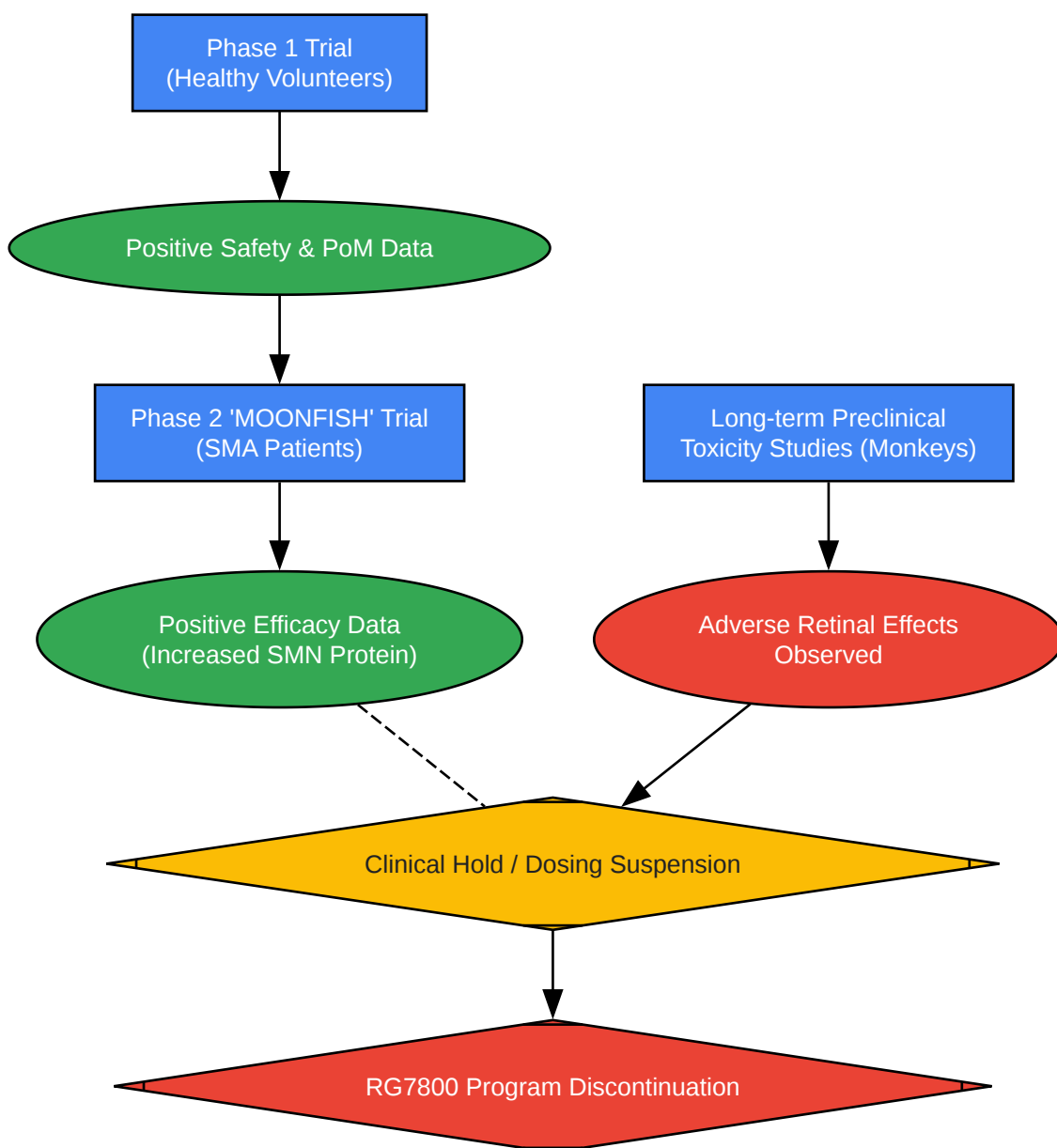
Signaling Pathway: RG7800 Mechanism of Action



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Caption: Mechanism of **RG7800** as an SMN2 splicing modifier.

Experimental Workflow: RG7800 Clinical Trial Discontinuation Logic



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